

# Physical properties of Ferrocenecarboxaldehyde: melting point, solubility

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## Compound of Interest

Compound Name: Ferrocenecarboxaldehyde

Cat. No.: B1581853

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## A Technical Guide to the Physical Properties of Ferrocenecarboxaldehyde

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the key physical properties of **ferrocenecarboxaldehyde** ( $C_{11}H_{10}FeO$ ), an organoiron compound of significant interest in organic synthesis, materials science, and pharmaceuticals.[1] The guide focuses on its melting point and solubility, presenting quantitative data, experimental methodologies, and a logical workflow for property determination.

### Core Physical Properties

**Ferrocenecarboxaldehyde** is an orange, air-stable crystalline solid.[1][2][3] Its physical characteristics are crucial for handling, purification, and application in various synthetic routes. The formyl group attached to one of the cyclopentadienyl rings significantly influences its physical properties compared to unsubstituted ferrocene.[2][4]

The melting point of a compound is a critical indicator of its purity.[5] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[5]

**Ferrocenecarboxaldehyde** has a well-defined melting point, though reported values show

some variation across different sources, which may be attributed to sample purity or measurement technique.

Table 1: Reported Melting Point of **Ferrocenecarboxaldehyde**

Melting Point Range (°C)	Source Citation
113 - 123	<a href="#">[1]</a>
117 - 124	<a href="#">[4]</a>
118 - 120	<a href="#">[2]</a> <a href="#">[3]</a>
124	<a href="#">[6]</a>
124 - 125	<a href="#">[7]</a>

Caption: A summary of melting point values for **Ferrocenecarboxaldehyde** from various chemical suppliers and literature.

**Ferrocenecarboxaldehyde**'s solubility is a key parameter for its use in reactions and formulations. It is generally described as being soluble in organic solvents.[\[2\]](#) One source also indicates its solubility in water.[\[6\]](#) While detailed quantitative solubility data across a wide range of solvents is not readily available in the provided search results, its general behavior is summarized below.

Table 2: Qualitative Solubility of **Ferrocenecarboxaldehyde**

Solvent Class	Solubility	Source Citation
Water	Soluble	<a href="#">[6]</a>
Organic Solvents	Soluble	<a href="#">[2]</a>

Caption: General solubility characteristics of **Ferrocenecarboxaldehyde**.

## Experimental Protocols

Accurate determination of physical properties relies on standardized experimental procedures. The following sections detail common methodologies for measuring melting point and assessing solubility.

This protocol is based on the capillary method, widely used for crystalline organic solids.<sup>[5]</sup>

Objective: To determine the melting point range of a solid sample of **ferrocenecarboxaldehyde**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)<sup>[5]</sup>
- Glass capillary tubes (sealed at one end)<sup>[5]</sup>
- Mortar and pestle (optional, for large crystals)<sup>[8]</sup>
- Spatula
- Watch glass

Procedure:

- Sample Preparation: Ensure the **ferrocenecarboxaldehyde** sample is completely dry.<sup>[9]</sup> If the crystals are large, gently pulverize them into a fine powder on a watch glass using a spatula or mortar and pestle.<sup>[8][9]</sup>
- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample until a small amount of solid enters the tube.<sup>[10]</sup> Tap the sealed end of the tube gently on a hard surface to pack the solid down.<sup>[10]</sup> Repeat until the sample fills the tube to a height of 1-3 mm.<sup>[9][10]</sup>
- Initial Rapid Determination (Optional): If the approximate melting point is unknown, perform a rapid determination by heating the sample at a rate of 5-10°C per minute to find a rough melting range.<sup>[9][10]</sup> This helps save time in the subsequent accurate measurement.
- Accurate Determination:

- Place a fresh, properly prepared capillary tube into the heating block of the melting point apparatus.[5]
- Heat the sample rapidly until the temperature is about 15-20°C below the expected or previously determined approximate melting point.[9]
- Reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[5][9]
- Data Recording:
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.[5]
  - Record the temperature ( $T_2$ ) at which the last crystal of the solid melts completely.[5]
  - The melting point is reported as the range  $T_1 - T_2$ .

Objective: To qualitatively determine the solubility of **ferrocenecarboxaldehyde** in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Spatula
- Graduated cylinder or pipette

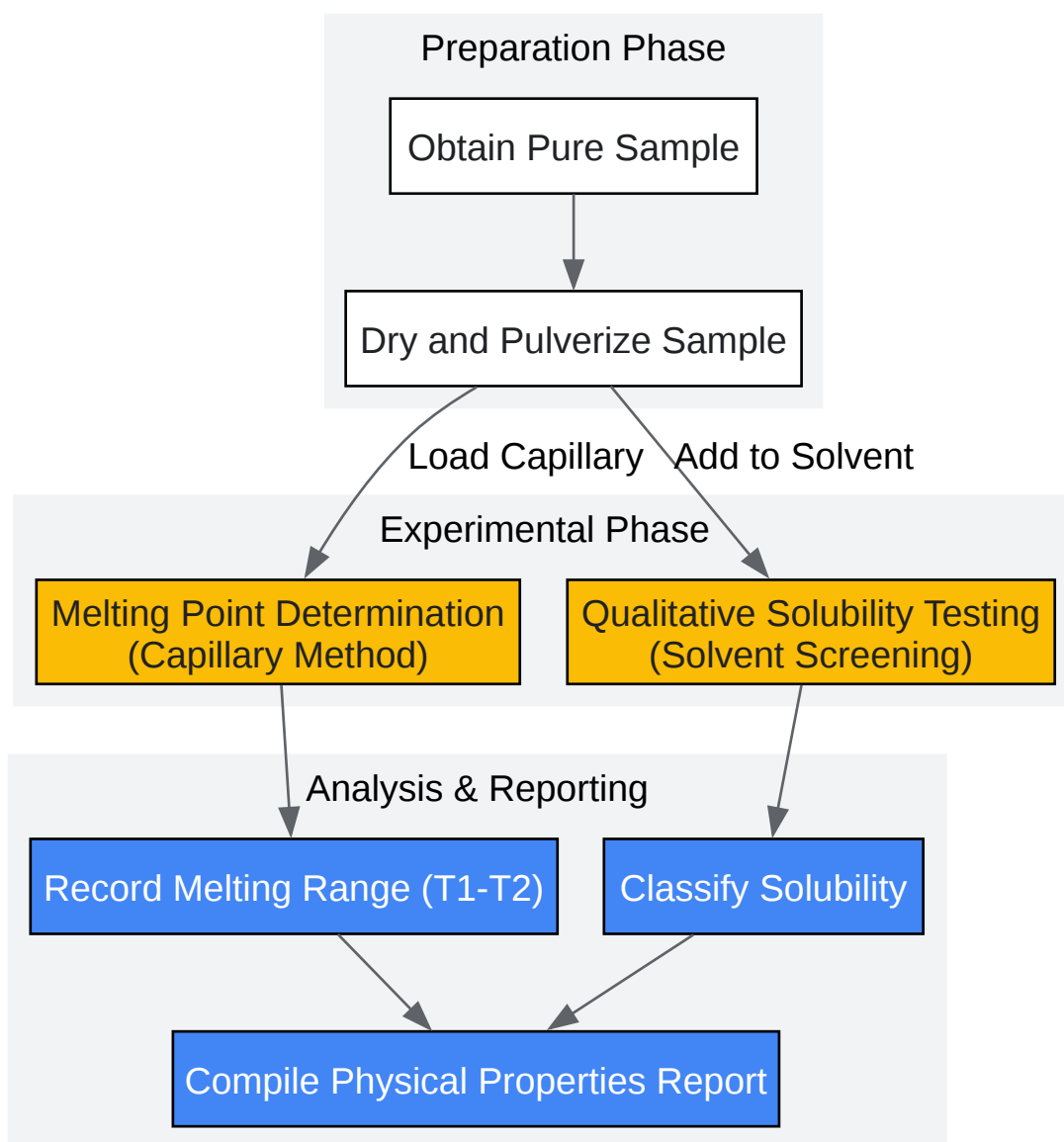
Procedure:

- Preparation: Add a measured volume (e.g., 1 mL) of the desired solvent to a clean, dry test tube.
- Solute Addition: Add a small, pre-weighed amount (e.g., 10 mg) of **ferrocenecarboxaldehyde** to the test tube.

- Mixing: Vigorously agitate the mixture using a vortex mixer or stir with a glass rod for a set period (e.g., 60 seconds) at room temperature.
- Observation: Observe the sample carefully.
  - Soluble: The solid completely dissolves, leaving a clear (though colored) solution with no visible particles.
  - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
  - Insoluble: The solid does not appear to dissolve at all.
- Heating (Optional): If the substance is insoluble or partially soluble at room temperature, gently warm the test tube and observe if dissolution occurs upon heating. Note any changes upon cooling back to room temperature (e.g., precipitation).
- Repeat: Repeat the procedure for each solvent to be tested.

## Visualization of Experimental Workflow

The logical flow for characterizing the physical properties of a compound like **ferrocenecarboxaldehyde** can be visualized as a straightforward process from sample acquisition to final data reporting.



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Caption: Workflow for determining the physical properties of **Ferrocenecarboxaldehyde**.

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